

An In-depth Technical Overview of Iodine Azide

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Compound of Interest

Compound Name: Iodine azide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical properties of **iodine azide**, a highly reactive and explosive inorganic compound. Due to its hazardous nature, this guide is intended for informational purposes for professionals with appropriate expertise in handling energetic materials.

Chemical Identity and Formula

Iodine azide is an inter-pseudohalogen compound. Its chemical formula is presented in the table below.

Compound Name	Chemical Formula
Iodine Azide	IN ₃

The molecular structure consists of an iodine atom covalently bonded to an azide group (-N₃).

Molar Mass and Composition

The molar mass of **iodine azide** is a critical parameter for stoichiometric calculations in synthetic chemistry. The table below details the molar mass of the compound and the contribution of its constituent elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Component	Symbol	Atomic Mass (g/mol)	Number of Atoms	Total Molar Mass (g/mol)	Mass Percentage
Iodine	I	126.90447	1	126.90447	75.125%
Nitrogen	N	14.0067	3	42.0201	24.875%
Iodine Azide	IN ₃	168.925	100%		

Note: Molar masses are based on standard atomic weights.

Synthesis Protocol Overview

Caution: **iodine azide** is an explosive solid and should be handled with extreme care by trained professionals in a controlled environment.

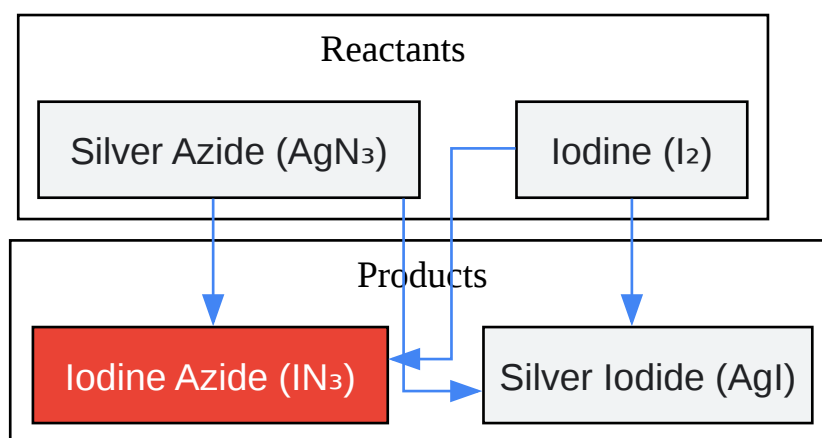
A common method for the preparation of **iodine azide** involves the reaction of silver azide with elemental iodine.^[1] This synthesis is typically performed in a non-aqueous solvent like dichloromethane to prevent the decomposition of **iodine azide** by water.

The overall chemical reaction is as follows: $\text{AgN}_3 + \text{I}_2 \rightarrow \text{IN}_3 + \text{AgI}$

A solution of **iodine azide** can be carefully evaporated to yield needle-shaped golden crystals.^[1] It can also be generated in situ for immediate use in subsequent reaction steps, which is a safer approach to avoid isolating the explosive solid.^[1]

Logical Relationship in Synthesis

The following diagram illustrates the relationship between reactants and products in the synthesis of **iodine azide**.



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Caption: Synthesis of **Iodine Azide** from Reactants.

Applications in Organic Synthesis

Despite its instability, **iodine azide** serves as a valuable reagent in specialized organic synthesis. It can add across alkene double bonds, providing a pathway for the synthesis of aziridines and vinyl azides.[1] These reactions leverage the high energy content and reactivity of the azide group.[1] Professionals considering its use must consult detailed and peer-reviewed experimental literature and adhere to all safety protocols for handling explosive compounds.

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References

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